

Application Notes and Protocols for the Functionalization of 4-Bromo-5-methylthiazole

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Compound of Interest

Compound Name: 4-Bromo-5-methylthiazole

Cat. No.: B580489

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of synthetic methodologies for the functionalization of the **4-bromo-5-methylthiazole** core, a key heterocyclic scaffold in medicinal chemistry. The thiazole moiety is a privileged structure found in numerous biologically active compounds, and the ability to selectively introduce molecular diversity at the 4-position is crucial for structure-activity relationship (SAR) studies and the development of novel therapeutic agents.

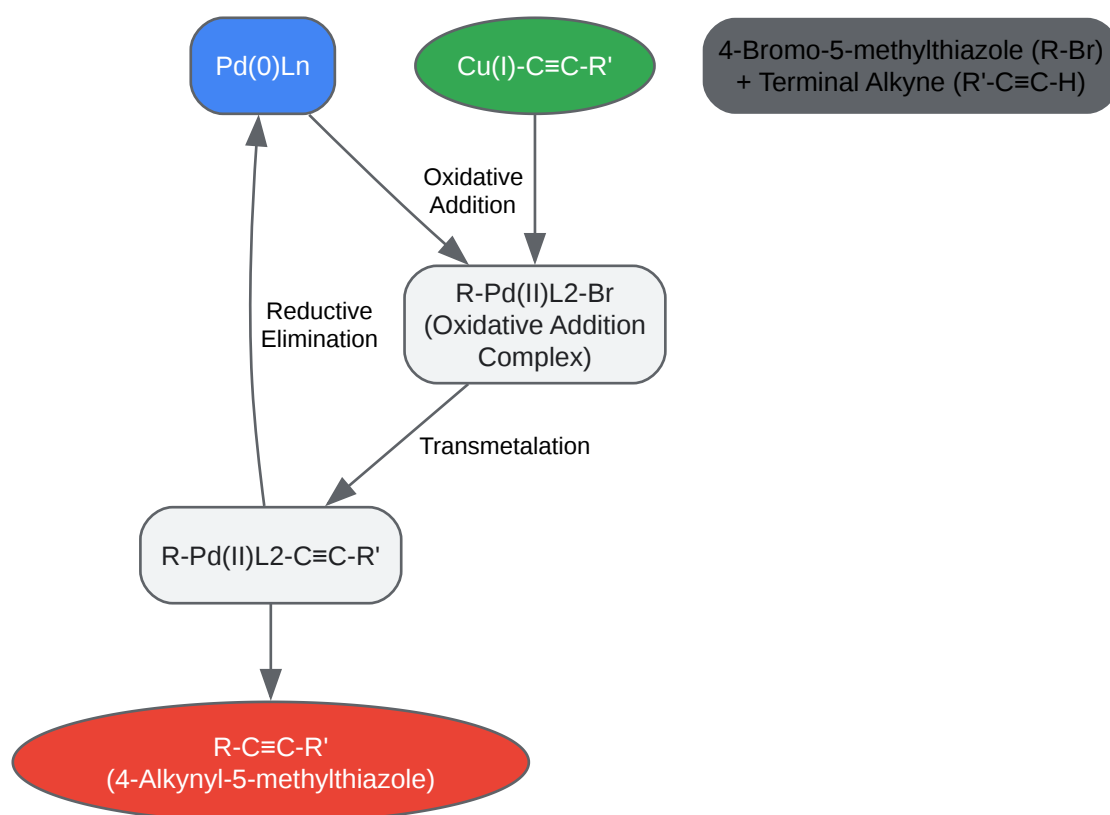
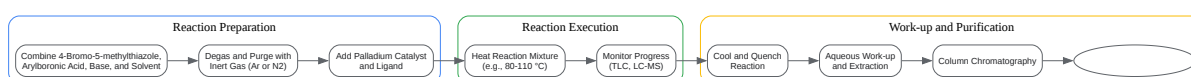
This document details generalized protocols for key palladium-catalyzed cross-coupling reactions and lithiation-based methodologies. While specific literature for **4-bromo-5-methylthiazole** is limited, the provided protocols are based on well-established procedures for structurally related aryl and heteroaryl bromides and serve as a robust starting point for reaction optimization.

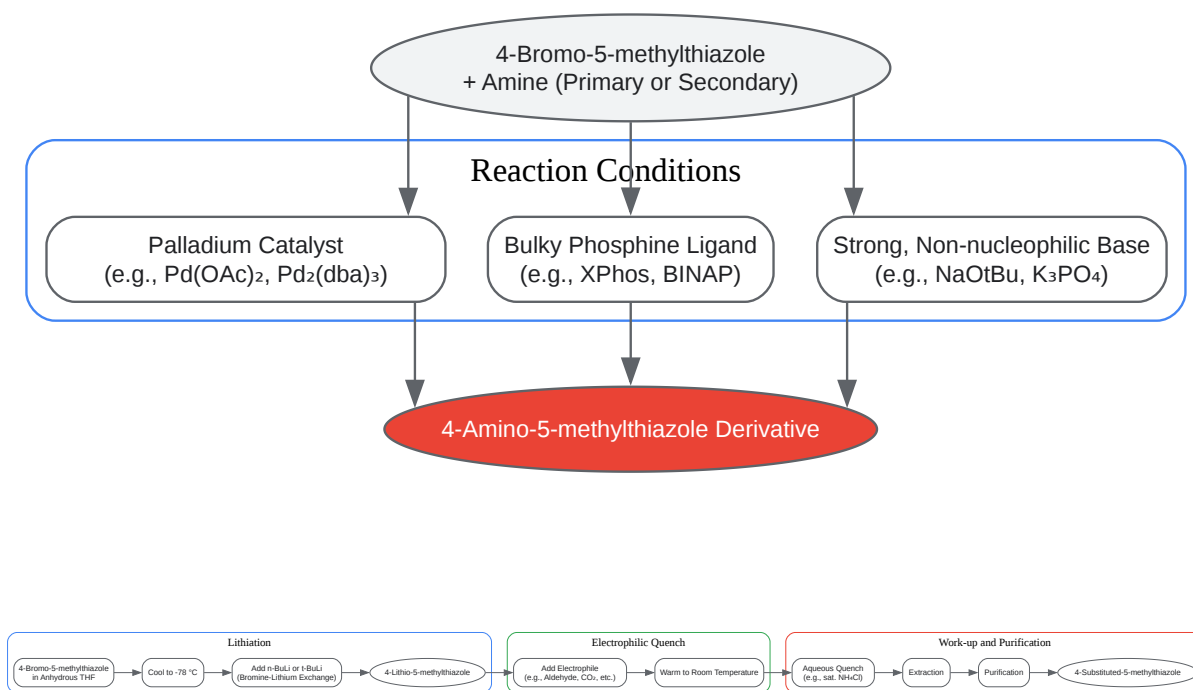
Palladium-Catalyzed Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions are powerful tools for the formation of carbon-carbon and carbon-nitrogen bonds. For **4-bromo-5-methylthiazole**, the primary pathways for functionalization include Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig amination reactions.

Suzuki-Miyaura Coupling: Synthesis of 4-Aryl-5-methylthiazoles

The Suzuki-Miyaura coupling enables the formation of a carbon-carbon bond between **4-bromo-5-methylthiazole** and a variety of aryl or heteroaryl boronic acids or esters. This reaction is fundamental for accessing 4-aryl-5-methylthiazole derivatives, which are of significant interest in drug discovery.





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